

# Ammonium selenite chemical formula and structure

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## Compound of Interest

Compound Name: Ammonium selenite

Cat. No.: B15185883

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## An In-depth Technical Guide to Ammonium Selenite

This guide provides a comprehensive overview of the chemical and physical properties, structure, synthesis, and reactivity of **ammonium selenite**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Formula and Structure

**Ammonium selenite** is an inorganic compound with the chemical formula  $(\text{NH}_4)_2\text{SeO}_3$ .<sup>[1][2][3]</sup> It consists of two ammonium cations ( $\text{NH}_4^+$ ) and one selenite anion ( $\text{SeO}_3^{2-}$ ). The selenite ion possesses a pyramidal structure.<sup>[4]</sup>

While detailed crystallographic data for **ammonium selenite** is not readily available in the reviewed literature, the structure is understood to be ionic, formed by the electrostatic attraction between the ammonium and selenite ions. For comparison, the related compound ammonium selenate,  $(\text{NH}_4)_2\text{SeO}_4$ , crystallizes in the monoclinic system.

## Physicochemical Properties

**Ammonium selenite** typically appears as colorless or slightly reddish hygroscopic crystals.<sup>[1][3][5]</sup> It is soluble in water and is known to decompose upon heating.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Ammonium Selenite**

Property	Value	Reference
Chemical Formula	$(\text{NH}_4)_2\text{SeO}_3$	[1][2][3]
Molecular Weight	163.04 g/mol	[1][2]
Appearance	White or slightly reddish hygroscopic crystals	[1][3][5]
Solubility in Water	49.21 g/100g at 1°C	[3][5]
54.70 g/100g at 25°C	[3][5]	
69.08 g/100g at 70°C	[3][5]	
Melting Point	Decomposes upon heating	[1][5]

## Experimental Protocols

### Synthesis of Ammonium Selenite

A common method for the preparation of **ammonium selenite** involves the neutralization of selenious acid with ammonia.[1]

Experimental Protocol:

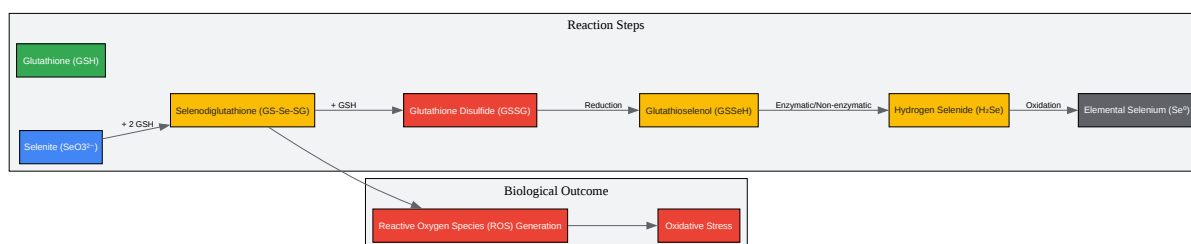
- **Preparation of Selenious Acid Solution:** Dissolve a known quantity of selenium dioxide ( $\text{SeO}_2$ ) in deionized water to form selenious acid ( $\text{H}_2\text{SeO}_3$ ).
- **Neutralization:** While stirring, slowly add a slight excess of concentrated aqueous ammonia ( $\text{NH}_4\text{OH}$ ) to the selenious acid solution. The reaction is exothermic and should be performed in a well-ventilated fume hood.
- **Evaporation:** Gently heat the resulting solution to evaporate the excess water and ammonia.
- **Crystallization:** Allow the concentrated solution to cool, which will lead to the crystallization of **ammonium selenite**.
- **Isolation and Drying:** Collect the crystals by filtration, wash with a small amount of cold deionized water, and dry in a desiccator.

## Reactivity and Signaling Pathways

The selenite ion is known for its pro-oxidant activity, particularly its reaction with thiols such as glutathione (GSH).[6][7][8][9] This reaction is significant in biological systems and is a key aspect of the bioactivity of selenite compounds.

### Reaction with Glutathione

The reaction between selenite and glutathione is a multi-step process that leads to the formation of various intermediates and ultimately, elemental selenium. This process can induce oxidative stress through the generation of reactive oxygen species (ROS).[6][7][8][9]

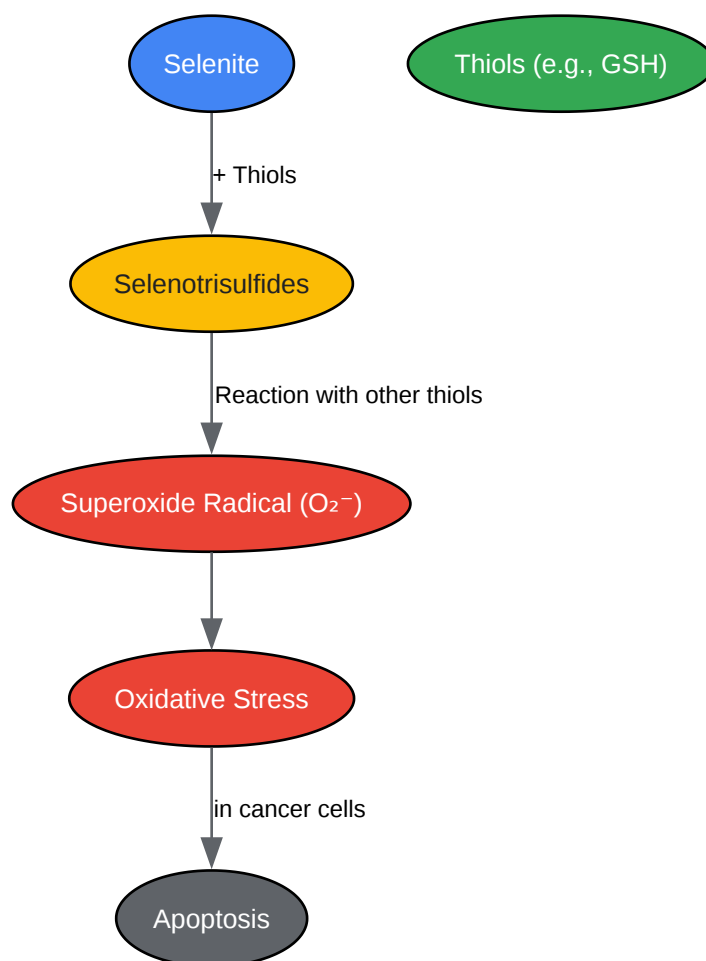


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Reaction of selenite with glutathione.

### Pro-oxidant Mechanism

The pro-oxidant effect of selenite is primarily driven by its ability to react with thiols, leading to the generation of superoxide radicals and subsequent oxidative stress.[6][10][11] This mechanism is of interest in cancer research, as it can selectively induce apoptosis in cancer cells.[10][11]



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Pro-oxidant mechanism of selenite.

## Spectroscopic Data

### Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **ammonium selenite** would be expected to show characteristic absorption bands for the ammonium ion (N-H stretching and bending vibrations) and the selenite ion (Se-O stretching vibrations). A broad absorption band between 3650 and 3250  $\text{cm}^{-1}$  is indicative of the N-H stretching in the ammonium ion.

### $^{77}\text{Se}$ Nuclear Magnetic Resonance (NMR) Spectroscopy

$^{77}\text{Se}$  NMR is a valuable tool for studying selenium-containing compounds. The chemical shift of the selenite ion in aqueous solution is approximately 1300.0 ppm relative to dimethyl selenide.

[12] This technique can be used to monitor the reactions of selenite and identify the formation of various selenium-containing intermediates.

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